

Application Notes: Preparation of Streptonigrin Stock Solution in DMSO

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Compound of Interest

Compound Name: Streptonigrin

Cat. No.: B1681762

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Introduction

Streptonigrin is a potent antitumor antibiotic with a complex molecular structure, originally isolated from *Streptomyces flocculus*. Due to its therapeutic potential, it is a subject of interest in cancer research and drug development. A critical first step in conducting in vitro and in vivo studies with **Streptonigrin** is the preparation of a stable, concentrated stock solution. Owing to its poor solubility in aqueous solutions, Dimethyl Sulfoxide (DMSO) is the recommended solvent for preparing **Streptonigrin** stock solutions.^{[1][2]} This document provides a detailed protocol for the preparation, storage, and handling of a **Streptonigrin** stock solution in DMSO.

Physicochemical Properties

A summary of the key quantitative data for **Streptonigrin** is presented in the table below. This information is essential for accurate calculations when preparing stock solutions.

Property	Value	Reference(s)
Molecular Formula	C ₂₅ H ₂₂ N ₄ O ₈	[2]
Molecular Weight	506.47 g/mol	[2]
Appearance	Dark-red to deep dark-red solid powder	[2]
Solubility	Soluble in DMSO and DMF	
	Moderately soluble in methanol or ethanol	
	Poor water solubility	

Stock Solution Stability and Storage

Proper storage is crucial to maintain the stability and efficacy of the **Streptonigrin** stock solution.

Condition	Recommendation	Reference(s)
Solid Compound (Long-term)	Store at -20°C for months to years.	
Solid Compound (Short-term)	Store at 0-4°C for days to weeks.	
DMSO Stock Solution	Aliquot into single-use vials and store at -20°C for long-term (months) stability.	
	Avoid repeated freeze-thaw cycles.	

For cell culture applications, it is critical to ensure the final concentration of DMSO in the experimental medium is non-toxic to the cells. Most cell lines can tolerate DMSO concentrations up to 0.5%, though some may be sensitive to concentrations as low as 0.1%. Therefore, the stock solution should be sufficiently concentrated to allow for significant dilution.

Experimental Protocols

Objective: To prepare a 10 mM stock solution of **Streptonigrin** in DMSO.

Materials:

- **Streptonigrin** (solid powder)
- Anhydrous/molecular sieve-dried Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or cryovials
- Calibrated analytical balance
- Calibrated micropipettes and sterile tips
- Vortex mixer
- Personal Protective Equipment (PPE): lab coat, safety glasses, and gloves

Calculations:

To prepare a 10 mM stock solution, the required amount of **Streptonigrin** and DMSO must be calculated. The formula to determine the volume of DMSO needed for a specific mass of **Streptonigrin** is:

$$\text{Volume (L)} = \text{Mass (g)} / (\text{Molecular Weight (g/mol)} \times \text{Concentration (mol/L)})$$

Example Calculation for 1 mg of **Streptonigrin**:

- Mass: 1 mg = 0.001 g
- Molecular Weight: 506.47 g/mol
- Desired Concentration: 10 mM = 0.010 mol/L

$$\text{Volume (L)} = 0.001 \text{ g} / (506.47 \text{ g/mol} \times 0.010 \text{ mol/L}) = 0.0001974 \text{ L} \quad \text{Volume (}\mu\text{L)} = 197.4 \mu\text{L}$$

Therefore, to prepare a 10 mM stock solution, dissolve 1 mg of **Streptonigrin** in 197.4 μ L of DMSO.

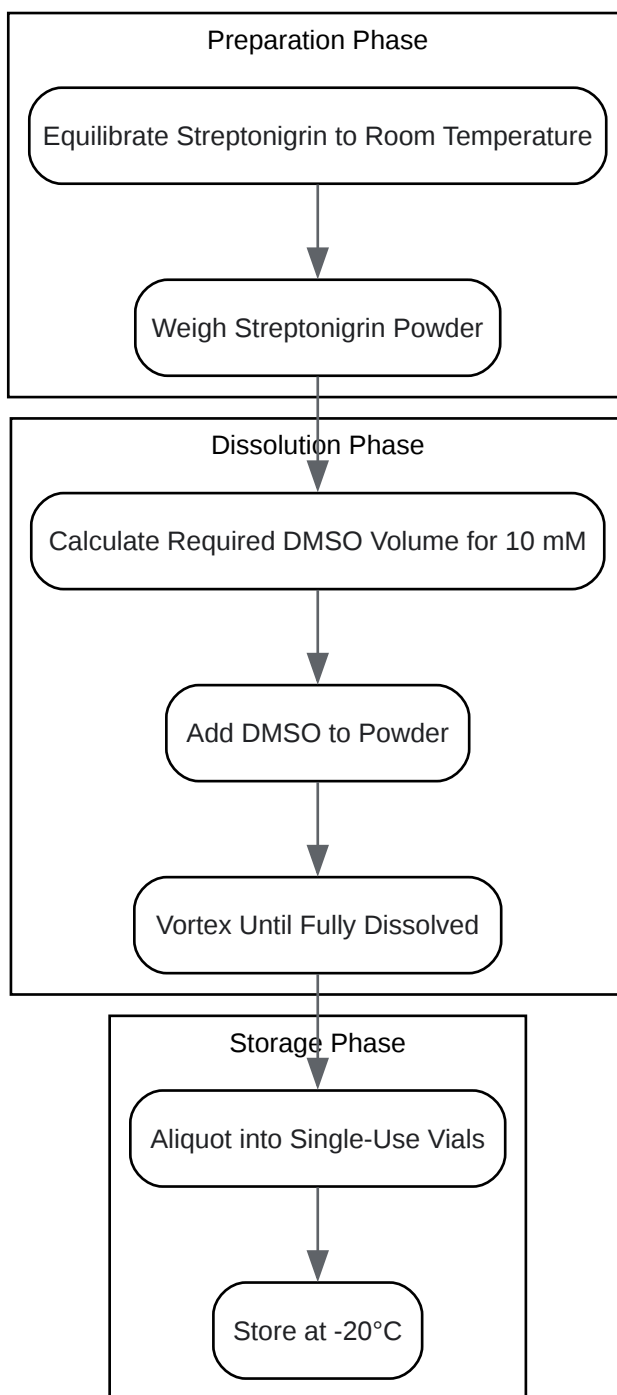
Protocol:

- **Preparation:** Before starting, ensure the workspace is clean and all materials are readily accessible. Allow the vial of **Streptonigrin** to equilibrate to room temperature before opening to prevent condensation.
- **Weighing:** Carefully weigh out the desired amount of **Streptonigrin** powder (e.g., 1 mg) using an analytical balance and place it into a sterile microcentrifuge tube.
- **Solvent Addition:** Based on the mass of **Streptonigrin** weighed, calculate the required volume of DMSO to achieve a 10 mM concentration. Using a calibrated micropipette, add the calculated volume of DMSO directly to the tube containing the **Streptonigrin** powder.
- **Dissolution:** Close the tube tightly and vortex the solution until the **Streptonigrin** is completely dissolved. The solution should be clear and free of any visible particulates. Gentle warming or sonication can be used to aid dissolution if necessary, but avoid excessive heat.
- **Aliquoting and Storage:** To prevent degradation from repeated freeze-thaw cycles, aliquot the stock solution into smaller, single-use volumes in sterile cryovials. Label each aliquot clearly with the compound name, concentration, and date of preparation.
- **Long-term Storage:** Store the aliquots at -20°C for long-term use.

Visualizations

Workflow for **Streptonigrin** Stock Solution Preparation

The following diagram illustrates the key steps in the preparation of a **Streptonigrin** stock solution.



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Caption: Workflow for preparing a 10 mM **Streptonigrin** stock solution in DMSO.

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References

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- 2. medkoo.com [medkoo.com]
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